

An In-depth Technical Guide to the Structure and Stereochemistry of 6-Benzylxyindole

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Compound of Interest

Compound Name: **6-Benzylxyindole**

Cat. No.: **B015660**

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For Researchers, Scientists, and Drug Development Professionals

Introduction

6-Benzylxyindole is a heterocyclic aromatic organic compound belonging to the indole family. It is characterized by a benzyl ether group substituted at the sixth position of the indole ring system. This modification enhances its utility as a versatile building block in medicinal chemistry and materials science. Its structural features allow for a range of chemical transformations, making it a key intermediate in the synthesis of various biologically active molecules. This guide provides a comprehensive overview of the structure, stereochemistry, and relevant experimental data and protocols for **6-benzylxyindole**.

Chemical Structure and Properties

6-Benzylxyindole is a crystalline solid, typically appearing as a yellow to brown powder. Its fundamental properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₁₅ H ₁₃ NO	[1] [2]
Molecular Weight	223.27 g/mol	[1] [2]
CAS Number	15903-94-3	[1] [2]
Melting Point	116-119 °C	[3]
Boiling Point	411.6 ± 20.0 °C (Predicted)	[3]
Density	1.196 ± 0.06 g/cm ³ (Predicted)	[3]
InChI	1S/C15H13NO/c1-2-4-12(5-3-1)11-17-14-7-6-13-8-9-16-15(13)10-14/h1-10,16H,11H2	[4]
InChIKey	FPMICYBCFBLGOZ-UHFFFAOYSA-N	[4]
SMILES	C1=CC=C(C=C1)COC2=CC3=C(C=C2)C=CN3	[5]

Stereochemistry

Based on its molecular structure, **6-benzyloxyindole** is an achiral molecule. It does not possess any stereocenters, which are typically carbon atoms bonded to four different substituents. The molecule has a plane of symmetry that bisects the indole and benzene rings. The absence of chirality is further confirmed by its InChIKey, FPMICYBCFBLGOZ-UHFFFAOYSA-N, where the final letter 'N' indicates no stereochemistry is specified.

Spectroscopic Data

Nuclear Magnetic Resonance (NMR) spectroscopy is a crucial technique for the structural elucidation of organic molecules. Below is a summary of typical ¹H and ¹³C NMR chemical shifts for **6-benzyloxyindole**, though it is important to note that shifts can vary slightly depending on the solvent and concentration.

Table of ¹H NMR Data

Chemical Shift (ppm)	Multiplicity	Assignment
~8.10	br s	N-H of indole
~7.50 - 7.30	m	Phenyl protons of benzyl group
~7.20	d	H-4 of indole
~7.10	s	H-7 of indole
~6.90	dd	H-5 of indole
~6.40	t	H-3 of indole
~5.10	s	-CH ₂ - of benzyl group
~6.80	dd	H-2 of indole

Table of ¹³C NMR Data

Chemical Shift (ppm)	Assignment
~155.0	C-6
~138.0	Quaternary C of benzyl group
~135.0	C-7a
~128.5	Phenyl C-H of benzyl group
~128.0	Phenyl C-H of benzyl group
~127.5	Phenyl C-H of benzyl group
~124.0	C-2
~121.0	C-3a
~120.0	C-4
~110.0	C-5
~102.0	C-3
~95.0	C-7
~70.0	-CH ₂ - of benzyl group

Experimental Protocols

Synthesis of Benzyloxyindoles (Adapted from the synthesis of 4-benzyloxyindole)

The synthesis of benzyloxyindoles can be achieved through various methods. A common approach is the protection of a hydroxyindole. The following is a representative procedure adapted from a well-established synthesis.

Step 1: Benzylation of a Nitrophenol

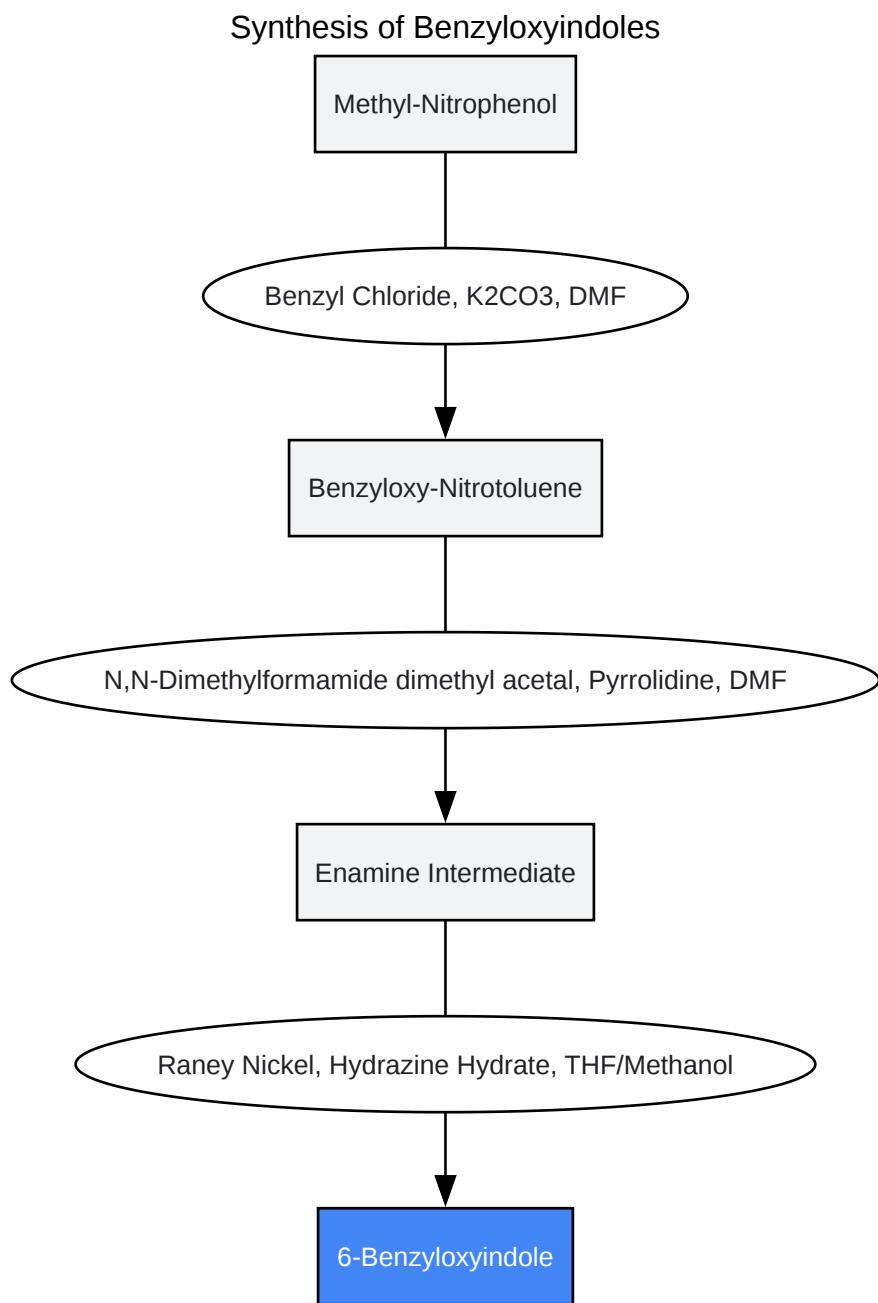
A mixture of the corresponding methyl-nitrophenol, benzyl chloride, and anhydrous potassium carbonate in a solvent like dimethylformamide (DMF) is heated.^[6] After the reaction is complete, the solvent is removed, and the residue is worked up to yield the benzylated nitrotoluene derivative.^[6]

Step 2: Formation of the Enamine

The benzyloxy-nitrotoluene is then reacted with N,N-dimethylformamide dimethyl acetal and a secondary amine like pyrrolidine in DMF at reflux.^[6] This step forms the corresponding enamine.

Step 3: Reductive Cyclization to the Indole

The crude enamine is dissolved in a mixture of solvents like THF and methanol.^[6] A catalyst such as Raney nickel is added, followed by the cautious addition of hydrazine hydrate.^[6] The reaction is typically exothermic. After the reaction is complete, the catalyst is filtered off, and the product is purified by chromatography to yield the desired benzyloxyindole.^[6]



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A generalized workflow for the synthesis of benzyloxyindoles.

NMR Sample Preparation and Analysis

Standard protocol for obtaining NMR spectra involves dissolving approximately 5-10 mg of the **6-benzylindole** sample in about 0.6-0.7 mL of a deuterated solvent (e.g., CDCl_3 or DMSO-d_6). The solution is then transferred to a 5 mm NMR tube. ^1H and ^{13}C NMR spectra are typically

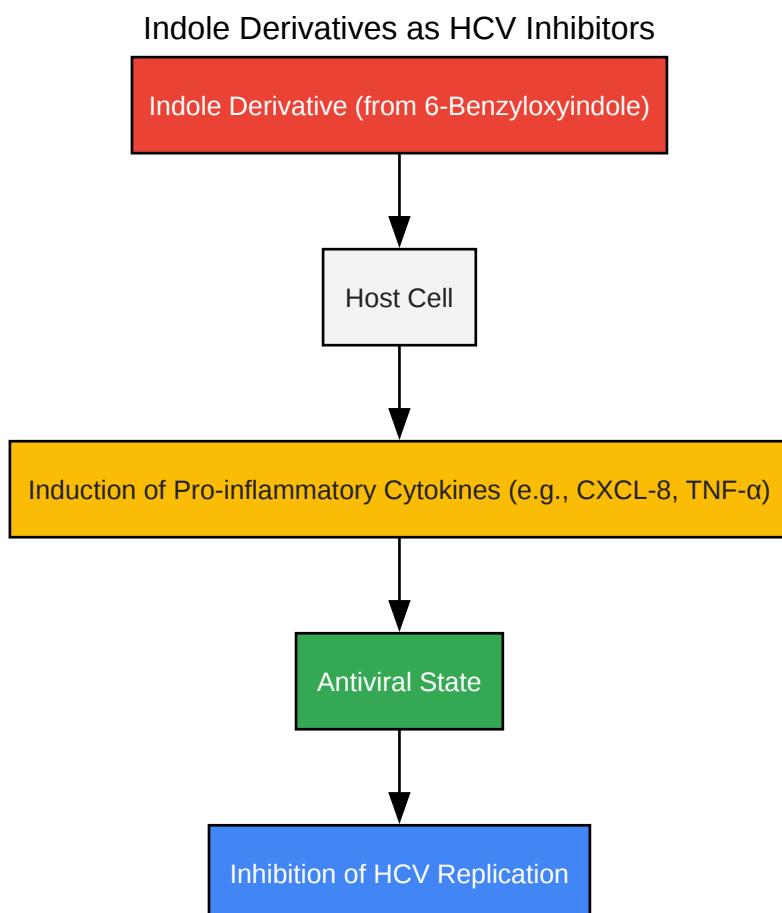
recorded on a 400 or 500 MHz spectrometer. Chemical shifts are referenced to the residual solvent peak.

Biological Significance and Signaling Pathways

6-Benzylxyindole serves as a crucial intermediate in the synthesis of compounds targeting various biological pathways, highlighting its importance in drug discovery.

Inhibition of Hepatitis C Virus (HCV) Replication

Indole derivatives have been identified as inhibitors of HCV replication.^[7] While not a direct inhibitor itself, **6-benzylxyindole** is a precursor to more complex molecules with this activity. The mechanism of action for these indole-based inhibitors can involve the induction of pro-inflammatory cytokines.^[7] This leads to an antiviral state in the host cells, thereby inhibiting viral replication.

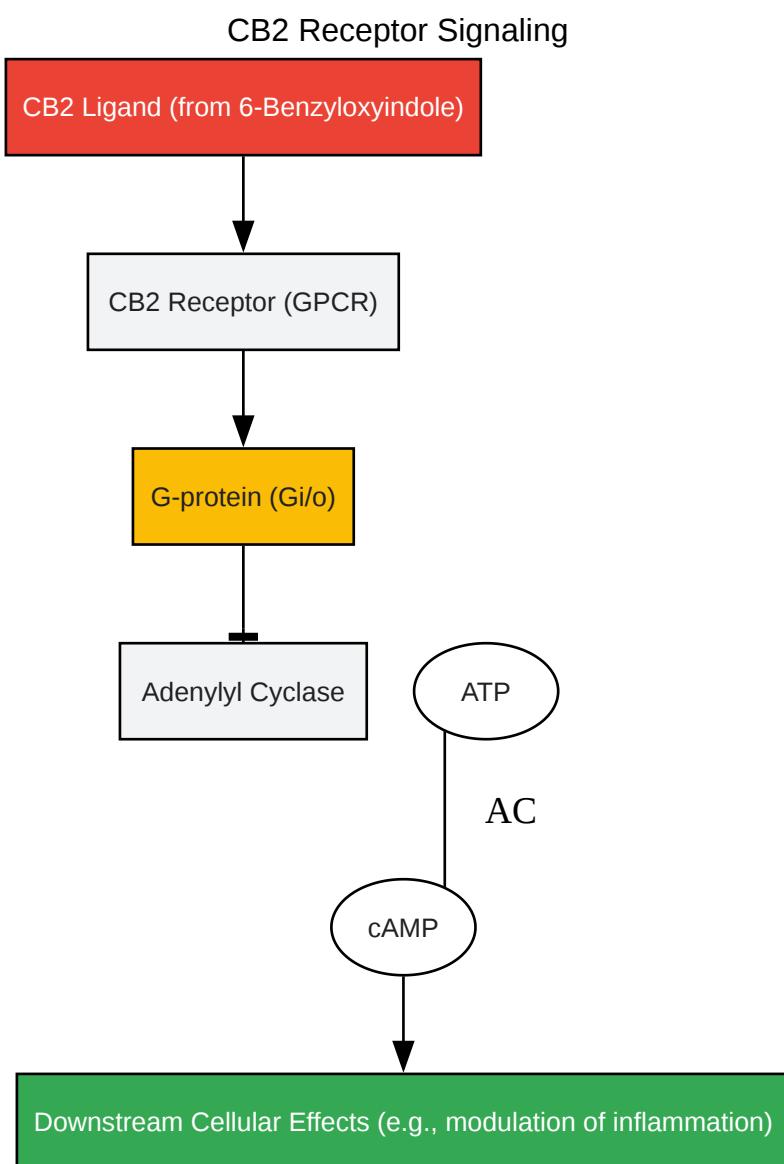


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Signaling pathway for HCV inhibition by indole derivatives.

Modulation of Cannabinoid Receptor 2 (CB2)

6-Benzylxyindole is a reactant for the preparation of ligands for the CB2 cannabinoid receptor.^[8] CB2 receptors are G-protein coupled receptors (GPCRs) primarily expressed on immune cells.^[9] Ligand binding to the CB2 receptor typically leads to the inhibition of adenylyl cyclase, resulting in a decrease in intracellular cyclic AMP (cAMP) levels. This modulation of the cAMP pathway can influence various cellular processes, including inflammation and immune responses.



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Simplified CB2 receptor signaling pathway.

Inhibition of Protein Kinase C (PKC)

6-Benzylxyindole is also a reactant in the synthesis of Protein Kinase C (PKC) inhibitors.^[8] PKC is a family of serine/threonine kinases that play crucial roles in various cellular signaling pathways, including cell proliferation, differentiation, and apoptosis. The development of PKC inhibitors is a significant area of research, particularly in oncology.

Conclusion

6-Benzylxyindole is a structurally important and synthetically versatile molecule. Its achiral nature and well-defined spectroscopic properties make it a reliable starting material for complex chemical syntheses. The utility of **6-benzylxyindole** as a precursor for compounds that modulate key biological pathways, such as those involved in viral infections and cellular signaling, underscores its significance in the fields of medicinal chemistry and drug development. This guide provides a foundational understanding of its core characteristics for researchers and scientists working in these areas.

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